

# N-Cbz-Homoserine: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Carbobenzoxyhomoserine*

Cat. No.: *B152181*

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An In-depth Overview of the Properties and Applications of a Versatile Synthetic Amino Acid

N-Carbobenzyloxy-homoserine (N-Cbz-homoserine) is a synthetic derivative of the non-proteinogenic amino acid homoserine. The introduction of the benzyloxycarbonyl (Cbz) protecting group to the amino function of homoserine enhances its utility as a versatile building block in synthetic organic chemistry, particularly in the realm of peptide synthesis and the development of peptidomimetics. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of both the L- and D-enantiomers of N-Cbz-homoserine, tailored for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

The key physicochemical properties of N-Cbz-L-homoserine and N-Cbz-D-homoserine are summarized in the tables below. While comprehensive experimental data for both enantiomers are not uniformly available in the public domain, the provided information is based on a combination of reported values and data from closely related analogs.

Table 1: Physicochemical Properties of N-Cbz-L-Homoserine

Property	Value
Molecular Formula	$C_{12}H_{15}NO_5$ [1]
Molecular Weight	253.25 g/mol [1]
Appearance	White to off-white powder/crystals
Melting Point	Data not consistently available for the non-lactone form. The lactone form has a melting point of 127-132 °C. [2]
Optical Rotation ( $[\alpha]D$ )	Data not consistently available for the non-lactone form. The lactone form has a specific rotation of +32° (c=1.7% in methanol). [2] For comparison, N-Cbz-L-serine has a specific rotation of +5.6° to +6.6° (c=6, AcOH). [3]
Solubility	Soluble in many organic solvents.
Storage Conditions	Store at 2°C - 8°C. [1]

Table 2: Physicochemical Properties of N-Cbz-D-Homoserine

Property	Value
Molecular Formula	$C_{12}H_{15}NO_5$
Molecular Weight	253.25 g/mol
Appearance	White to off-white powder/crystals
Melting Point	Data not available.
Optical Rotation ( $[\alpha]D$ )	Data not available. For comparison, Boc-O-benzyl-D-homoserine has a specific rotation of $+15 \pm 2^\circ$ (c=2, in 80% EtOH). [4]
Solubility	Soluble in many organic solvents.
Storage Conditions	Store in a dry place at room temperature.

## Synthesis of N-Cbz-Homoserine

The most common method for the synthesis of N-Cbz-homoserine involves the protection of the amino group of homoserine using benzyl chloroformate (Cbz-Cl) under alkaline conditions. This reaction, known as the Schotten-Baumann reaction, is a robust and widely used method for the N-protection of amino acids.

## Experimental Protocol: Synthesis of N-Cbz-L-Homoserine

This protocol is a generalized procedure based on the well-established Schotten-Baumann reaction for the Cbz-protection of amino acids.

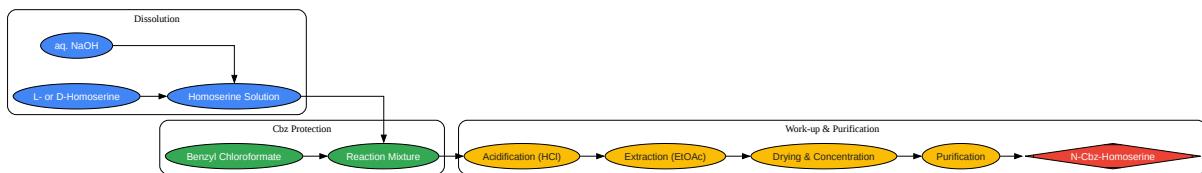
### Materials:

- L-Homoserine
- Sodium hydroxide (NaOH)
- Benzyl chloroformate (Cbz-Cl)
- Diethyl ether
- Hydrochloric acid (HCl)
- Ethyl acetate
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ice bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

### Procedure:

- **Dissolution:** Dissolve L-homoserine (1.0 equivalent) in a 1 M aqueous solution of sodium hydroxide (2.5 equivalents) with cooling in an ice bath.
- **Addition of Cbz-Cl:** While vigorously stirring the solution, slowly add benzyl chloroformate (1.1 equivalents) dropwise, ensuring the temperature is maintained below 5 °C.
- **Reaction:** Allow the reaction mixture to warm to room temperature and continue stirring for 2-4 hours.
- **Work-up:**
  - Wash the reaction mixture with diethyl ether to remove any unreacted benzyl chloroformate.
  - Cool the aqueous layer in an ice bath and carefully acidify to a pH of approximately 2 with 1 M HCl.
- **Extraction:** Extract the N-Cbz-L-homoserine from the acidified aqueous layer with ethyl acetate (3 x volumes).
- **Drying and Concentration:** Combine the organic layers and dry over anhydrous sodium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification (Optional):** The crude N-Cbz-L-homoserine can be further purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes).

A similar protocol can be followed for the synthesis of N-Cbz-D-homoserine starting from D-homoserine.

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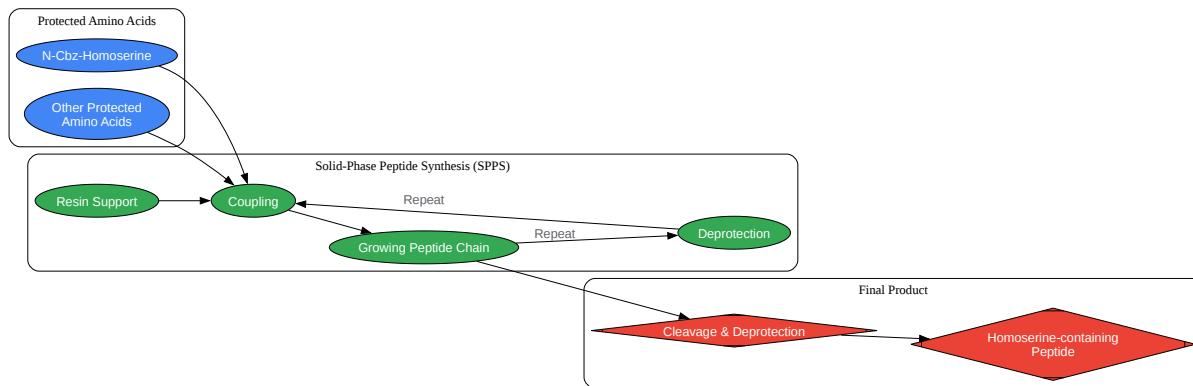
Caption: Workflow for the synthesis of N-Cbz-homoserine.

## Applications in Research and Drug Development

N-Cbz-homoserine and its derivatives are valuable tools in several areas of chemical and pharmaceutical research.

### Peptide Synthesis

The primary application of N-Cbz-homoserine is as a protected amino acid building block in peptide synthesis. The Cbz group effectively masks the nucleophilicity of the  $\alpha$ -amino group, preventing unwanted side reactions during peptide coupling. The Cbz group is stable to the basic conditions often used for Fmoc deprotection but can be readily removed by catalytic hydrogenation, providing an orthogonal protection strategy in peptide synthesis.



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Caption: Role of N-Cbz-homoserine in peptide synthesis.

## Synthesis of Bioactive Molecules

N-Cbz-homoserine and its lactone form are important intermediates in the synthesis of various bioactive molecules. For instance, N-acyl homoserine lactones (AHLs) are signaling molecules involved in bacterial quorum sensing. The ability to synthesize analogs of these molecules is crucial for studying bacterial communication and for the development of novel antibacterial agents that disrupt this process. While N-Cbz-homoserine itself is not a signaling molecule, its

lactone is a key precursor for the synthesis of AHL analogs. The Cbz group can be removed and replaced with various acyl chains to generate a library of AHLs for biological screening.

## Conclusion

N-Cbz-homoserine is a valuable synthetic amino acid that serves as a versatile building block for chemical and pharmaceutical research. Its well-defined properties and the robust methodology for its synthesis make it an essential tool for peptide chemists and those involved in the design and synthesis of novel bioactive compounds. The strategic incorporation of N-Cbz-homoserine into molecular designs can lead to the development of new therapeutics and a deeper understanding of biological processes.

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